

# Essential Safety and Operational Guide for Handling 1-(2-Bromophenyl)ethanol

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## Compound of Interest

Compound Name: 1-(2-Bromophenyl)ethanol

Cat. No.: B1266410

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **1-(2-Bromophenyl)ethanol**. It includes detailed operational and disposal plans to ensure safe laboratory practices.

Chemical Identifier:

- Name: **1-(2-Bromophenyl)ethanol**
- CAS Number: 76116-20-6 (for the (R)-enantiomer)[1][2]
- Molecular Formula: C<sub>8</sub>H<sub>9</sub>BrO[1][2]
- Molecular Weight: 201.06 g/mol [2]

Hazard Summary: **1-(2-Bromophenyl)ethanol** is a chemical compound that requires careful handling due to its potential health hazards. It is harmful if swallowed, inhaled, or in contact with skin.[1][3] It is also known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1][4]

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety. The following table summarizes the required PPE for handling **1-(2-Bromophenyl)ethanol**.

PPE Category	Item	Specification
Eye and Face	Safety Goggles or Face Shield	Chemical splash goggles are required.[5] A face shield should be worn in addition to goggles when handling larger quantities.[5][6]
Hand	Chemical-Resistant Gloves	Nitrile or other suitable chemical-resistant gloves are necessary.[7]
Body	Laboratory Coat or Coveralls	A standard laboratory coat should be worn to protect from skin contact.[7] For larger scale operations, chemical-resistant coveralls are recommended.[6]
Respiratory	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate or if irritation is experienced.[8]

## Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial for the safe handling of **1-(2-Bromophenyl)ethanol**.

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[9][10]
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[8][11]
- Keep the container tightly closed when not in use.[1][9]

## 2. Donning PPE:

- Before handling the compound, put on all required PPE as specified in the table above.

## 3. Handling and Use:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[4\]](#)
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)[\[4\]](#)
- Avoid eating, drinking, or smoking when using this product.[\[1\]](#)[\[8\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[4\]](#)[\[8\]](#)

## 4. Storage:

- Store in a dry, cool, and well-ventilated place.[\[1\]](#)[\[9\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[9\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[8\]](#)

# Emergency Procedures

In the event of an emergency, follow these procedures immediately.

- **Eye Contact:** Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[1\]](#)[\[4\]](#)
- **Skin Contact:** Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention.[\[1\]](#)
- **Inhalation:** Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[\[1\]](#)
- **Ingestion:** Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[\[1\]](#)[\[12\]](#)

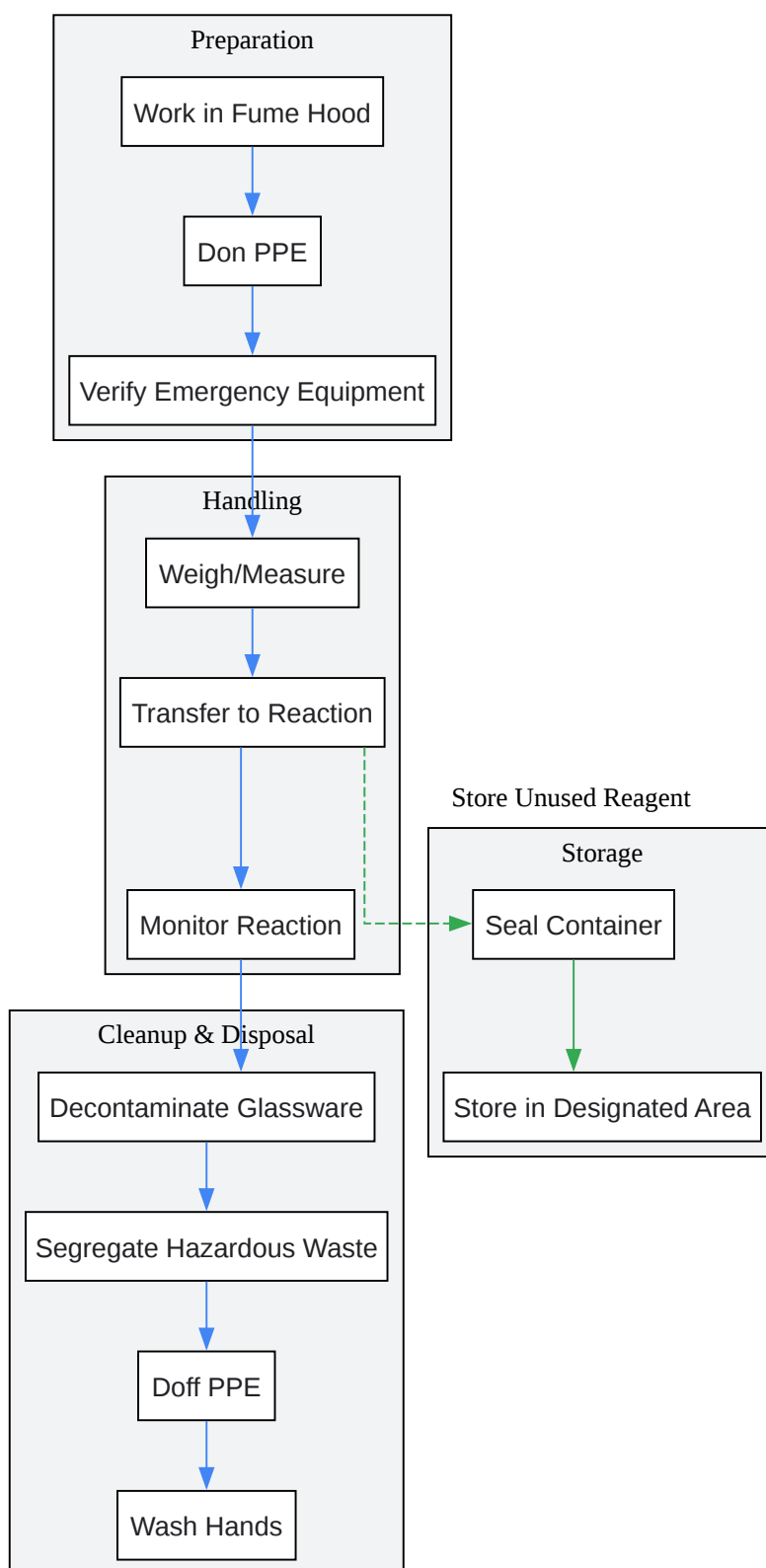
- Spill: For minor spills, absorb with an inert material and place in a suitable container for disposal.<sup>[8]</sup> For larger spills, evacuate the area and follow emergency response protocols.<sup>[12]</sup>

## Disposal Plan

**1-(2-Bromophenyl)ethanol** and any contaminated materials must be disposed of as hazardous waste.

- Waste Identification: All unused product and contaminated materials (e.g., gloves, absorbent paper) should be treated as hazardous waste.<sup>[7]</sup>
- Containerization: Collect waste in a designated, properly labeled, and sealed container.<sup>[12]</sup>
- Disposal: Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.<sup>[1][4]</sup> Do not dispose of down the drain.<sup>[7][10]</sup>

## Workflow for Handling 1-(2-Bromophenyl)ethanol



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Caption: Workflow for the safe handling of **1-(2-Bromophenyl)ethanol**.

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